

Essential Safety and Operational Guide for Handling SAR-150640

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Compound of Interest

Compound Name: SAR-150640

Cat. No.: B1258426

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, operation, and disposal of **SAR-150640**, a β 3-adrenergic receptor agonist.

This document provides immediate and essential safety protocols for **SAR-150640**, a potent research compound. Given the absence of a publicly available Material Safety Data Sheet (MSDS), this guidance is founded on established best practices for handling novel, bioactive small molecules in a laboratory environment. Adherence to these procedures is critical to ensure personnel safety and prevent exposure.

SAR-150640, chemically identified as ethyl-4-{trans-4-[(2S)-2-hydroxy-3-{4-hydroxy-3[(methylsulfonyl)amino]-phenoxy}propyl)amino]cyclohexyl}benzoate hydrochloride, was developed by Sanofi and has been investigated for its effects on uterine relaxation.^[1] As a β 3-adrenergic receptor agonist, it is designed to be biologically active and should be handled with a high degree of caution.

Chemical and Physical Properties

A summary of the available data for **SAR-150640** is presented below. This information is crucial for understanding its basic characteristics.

Property	Value
Chemical Name	ethyl-4-{trans-4-[[[(2S)-2-hydroxy-3-{4-hydroxy-3[(methylsulfonyl)amino]-phenoxy}propyl)amino]cyclohexyl}benzoate hydrochloride
Molecular Formula	C ₂₅ H ₃₄ N ₂ O ₇ S·HCl[2]
Molecular Weight	543.07 g/mol [2]
Development Status	Discontinued[1]
Mechanism of Action	β3-adrenergic receptor agonist[1]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory when handling **SAR-150640** to prevent accidental exposure through inhalation, skin contact, or ingestion. The following PPE is required:

- Primary Barrier:
 - Gloves: Two pairs of nitrile gloves should be worn at all times. The outer pair should be changed immediately upon suspected contamination.
 - Eye Protection: Chemical safety goggles or a full-face shield are necessary to protect against splashes or airborne particles.
 - Lab Coat: A dedicated, buttoned lab coat, preferably disposable, should be worn to protect street clothes and skin.
- Secondary Barrier (for procedures with a high risk of aerosolization):
 - Respiratory Protection: A NIOSH-approved N95 or higher-rated respirator is essential when handling the solid compound or preparing solutions where aerosolization is possible.
 - Additional Protective Clothing: In situations with a higher risk of contamination, disposable sleeves and a back-closing gown should be considered.

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural workflow for the safe handling of **SAR-150640** from receipt to disposal.

- Preparation and Area Designation:
 - All work with **SAR-150640** should be conducted in a designated area within a certified chemical fume hood to minimize inhalation exposure.
 - The work surface should be covered with absorbent, disposable bench paper.
 - An emergency spill kit, including appropriate absorbent materials and waste disposal bags, must be readily accessible.
- Compound Weighing and Solution Preparation:
 - The solid form of **SAR-150640** should be handled with extreme care to avoid generating dust.
 - Use a dedicated, calibrated analytical balance within the fume hood.
 - Prepare solutions by slowly adding the solvent to the pre-weighed compound to minimize splashing.
- Experimental Use:
 - When transferring solutions, use positive displacement pipettes or syringes to avoid aerosol generation.
 - All containers holding **SAR-150640** must be clearly labeled with the compound name, concentration, date, and hazard warnings.
- Decontamination:

- Following each procedure, decontaminate all surfaces and equipment with an appropriate solvent (e.g., 70% ethanol), followed by a standard laboratory disinfectant.
- All disposable materials used during the process should be treated as hazardous waste.

Disposal Plan

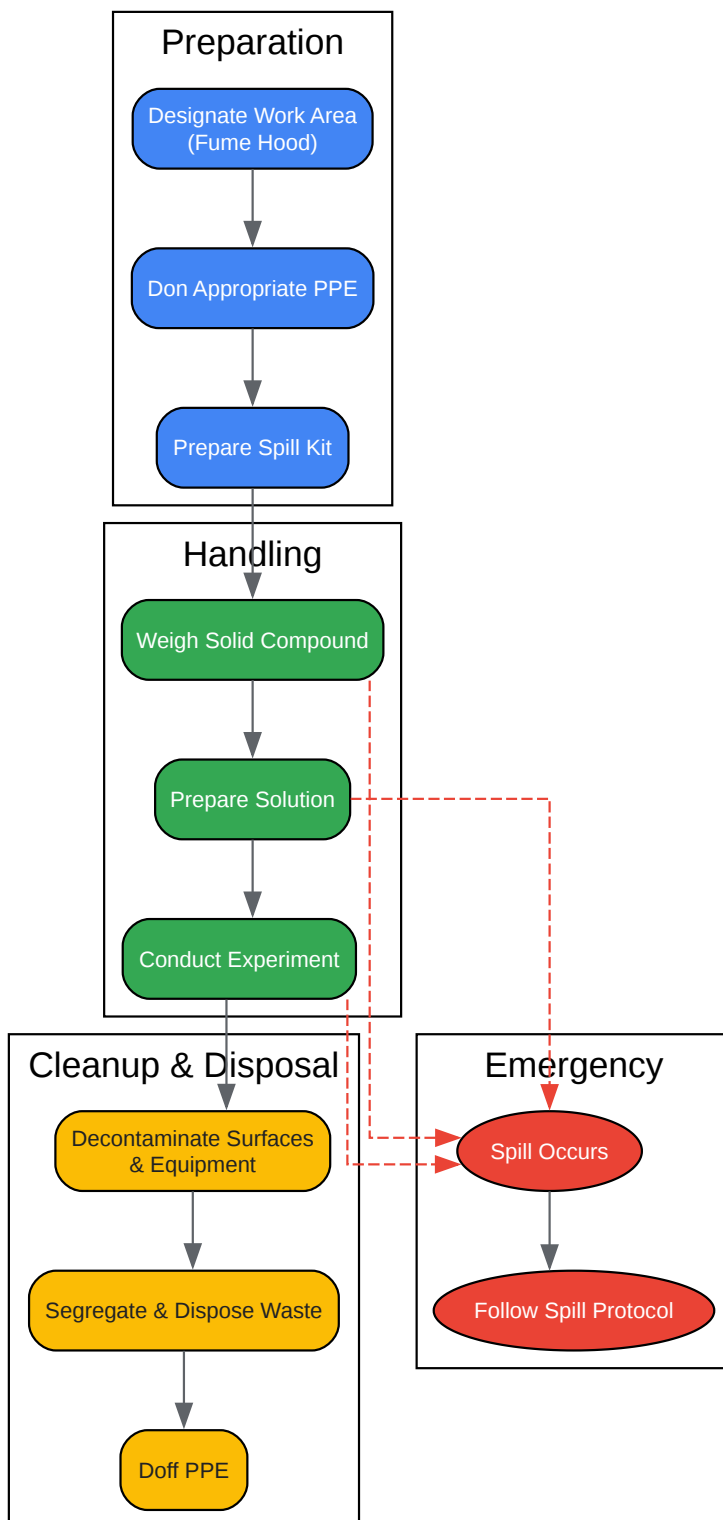
Proper disposal of **SAR-150640** and associated waste is critical to prevent environmental contamination and accidental exposure.

- Solid Waste: All solid waste, including contaminated gloves, bench paper, and disposable lab coats, must be placed in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a designated, sealed hazardous waste container. Do not mix with other chemical waste streams unless compatibility is confirmed.
- Sharps: Needles, syringes, and other contaminated sharps must be disposed of in a designated sharps container.
- Waste Pickup: All hazardous waste must be disposed of through the institution's official chemical waste management program.

Experimental Workflow and Safety Diagram

The following diagram illustrates the key steps and decision points in the safe handling of **SAR-150640**.

SAR-150640 Safe Handling Workflow

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **SAR-150640**.

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References

- 1. SAR-150640 - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- 2. GSRS [gsrs.ncats.nih.gov]
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